

An In-depth Technical Guide to the Safe Handling of n-Dodecane

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Compound of Interest

Compound Name: Dodecane

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for n-**dodecane**, a straight-chain alkane commonly used as a solvent, a component in jet fuel surrogates, and in various industrial applications. Adherence to these guidelines is crucial for minimizing risks and ensuring a safe laboratory and manufacturing environment.

Chemical and Physical Properties

n-**Dodecane** is a colorless liquid with a mild petroleum-like odor.^{[1][2]} Understanding its physical and chemical properties is fundamental to its safe handling.

Property	Value	References
Molecular Formula	C ₁₂ H ₂₆	[1][3]
Molecular Weight	170.34 g/mol	[1][3]
CAS Number	112-40-3	[4][5]
EC Number	203-967-9	[4][5]
Appearance	Colorless liquid	[1][2]
Odor	Petroleum distillates / Mild aliphatic hydrocarbon	[1][6]
Melting Point	-12 °C to -9.6 °C (10.4 °F to 14.7 °F)	[1][2][7]
Boiling Point	215 - 217 °C (419 - 422.6 °F) at 760 mmHg	[1][2]
Density	0.75 g/cm ³ at 20 °C (68 °F)	[4]
Specific Gravity	0.753	[1]
Vapor Pressure	1 mbar at 48 °C	[1]
Vapor Density (Air = 1)	5.9	[1]
Solubility in Water	Insoluble	[1][2]
Solubility in Organic Solvents	Soluble in ethanol and ether	[2]
Partition Coefficient (n-octanol/water)	log Pow: 6.2 at 25 °C	[8]

Flammability and Fire Safety

n-**Dodecane** is a combustible liquid and poses a fire hazard, especially at elevated temperatures.[4][9]

Flammability Parameter	Value	References
Flash Point	70 °C to 83 °C (158 °F to 181.4 °F)	[1] [4] [5]
Autoignition Temperature	200 °C to 205 °C (392 °F to 401 °F)	[1] [4] [10]
Lower Explosive Limit (LEL)	0.6 vol %	[1] [7]
Upper Explosive Limit (UEL)	6.5 vol %	[5]
NFPA 704 Rating	Health: 1, Flammability: 2, Reactivity: 0	[4] [7]
HMIS Rating	Health: 1, Fire: 2, Reactivity: 0	[4]

Fire Fighting Measures:

- Suitable Extinguishing Media: Use carbon dioxide (CO₂), dry chemical powder, foam, or water spray.[\[4\]](#)[\[9\]](#)[\[11\]](#) For larger fires, alcohol-resistant foam or water spray is recommended.[\[4\]](#)
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Vapors are heavier than air and may travel along the ground to an ignition source. When heated, n-**dodecane** can form explosive mixtures with air.[\[8\]](#)
- Protective Equipment for Firefighters: Wear self-contained breathing apparatus (SCBA) and full protective clothing.[\[9\]](#)[\[11\]](#)

Health Hazard Information

The primary health hazard associated with n-**dodecane** is aspiration if swallowed.[\[3\]](#)[\[5\]](#) It can also cause irritation upon contact.

Exposure Route	Health Effects	References
Ingestion	Aspiration Hazard: May be fatal if swallowed and enters airways.[4][5]	
Inhalation	Toxic if inhaled.[4] May cause respiratory tract irritation. High concentrations can have a narcotic effect.[9]	
Skin Contact	May cause skin irritation.[9] Repeated or prolonged exposure may cause skin dryness or cracking.[3][5]	
Eye Contact	May cause eye irritation.[9]	

Toxicological Data:

| Test | Species | Value | References | |---|---|---| | Oral LD50 | Rat | >5,000 mg/kg |[4] | | Dermal LD50 | Rabbit | >5,000 mg/kg |[4] | | Inhalation LC50/4h | Rat | >5.6 mg/L |[4] |

First Aid Measures

Prompt and appropriate first aid is essential in case of exposure.

Exposure Route	First Aid Procedure	References
Ingestion	Do NOT induce vomiting.[1][5] [12] If swallowed, immediately call a poison center or doctor. [1][5] If vomiting occurs, keep head low so that stomach content doesn't get into the lungs.[12]	
Inhalation	Remove to fresh air.[1][12] If not breathing, give artificial respiration.[9][12] If breathing is difficult, give oxygen.[1][9] Seek medical attention.[12]	
Skin Contact	Immediately remove all contaminated clothing.[12] Wash skin with soap and plenty of water for at least 15 minutes.[1][9] Seek medical attention if irritation develops or persists.[9][12]	
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. [1] Remove contact lenses, if present and easy to do. Continue rinsing.[12] Seek medical attention.[4][12]	

Handling and Storage

Proper handling and storage procedures are critical to prevent accidents and exposure.

Handling:

- Use only in a well-ventilated area or in a fume hood.[10][13]

- Avoid breathing vapors or mist.[1][11]
- Avoid contact with skin, eyes, and clothing.[1][10]
- Keep away from heat, sparks, open flames, and hot surfaces. - No smoking.[1][14]
- Take precautionary measures against static discharge.[1][13]
- Wear appropriate personal protective equipment.[1][10]
- Wash hands thoroughly after handling.[10][11]

Storage:

- Store in a cool, dry, and well-ventilated place.[10][11]
- Keep container tightly closed.[4][10]
- Store locked up.[4][8]
- Store away from strong oxidizing agents.[1][7]

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling n-**dodecane**:

PPE Type	Specifications	References
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles. [5] [10] [14]	
Skin Protection	Wear appropriate protective gloves (e.g., Nitrile rubber) and clothing to prevent skin exposure. [5] [10] [14]	
Respiratory Protection	A NIOSH/MSHA approved respirator should be used if exposure limits are exceeded or if irritation or other symptoms are experienced. [10] [14]	

Accidental Release Measures

In the event of a spill or leak, follow these procedures:

- Personal Precautions: Evacuate personnel to a safe area.[\[12\]](#) Wear appropriate personal protective equipment.[\[10\]](#) Ensure adequate ventilation.[\[11\]](#) Remove all sources of ignition.
[\[11\]](#)[\[12\]](#)
- Environmental Precautions: Prevent further leakage or spillage if safe to do so.[\[11\]](#) Do not allow the product to enter drains, sewers, or watercourses.[\[4\]](#)[\[11\]](#)
- Methods for Containment and Cleaning Up: Absorb the spill with inert material (e.g., sand, diatomite, universal binders, sawdust).[\[4\]](#)[\[12\]](#) Collect and place in a suitable container for disposal.[\[11\]](#)[\[12\]](#)

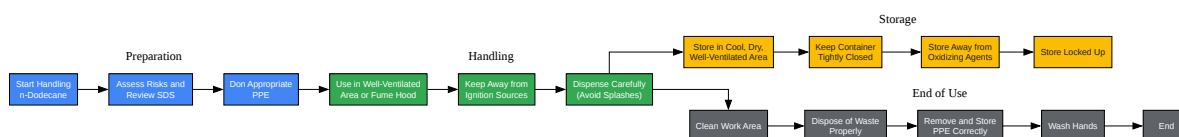
Disposal Considerations

Dispose of n-**dodecane** and its containers in accordance with local, regional, and national regulations.[\[1\]](#)[\[4\]](#) Do not dispose of it with household garbage or allow it to reach the sewage system.[\[4\]](#)

Experimental Protocols and Workflows

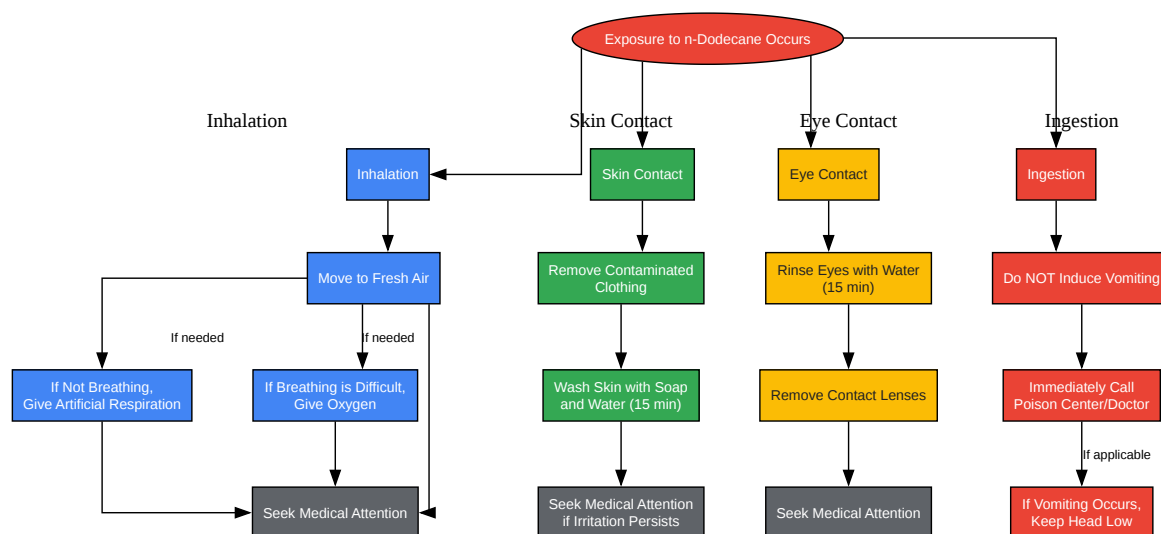
While specific experimental protocols for determining the safety data presented are proprietary to the testing entities, the methodologies generally follow standardized procedures from organizations such as ASTM International and the OECD. For instance, flash point is typically determined using a closed-cup tester.

The following diagrams illustrate key logical workflows for the safe handling and emergency response related to n-**dodecane**.



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Caption: General workflow for the safe handling and storage of n-**dodecane**.



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Caption: First aid response procedures for n-**dodecane** exposure.

Stability and Reactivity

- Reactivity: n-**Dodecane** is generally unreactive under normal conditions.[7]
- Chemical Stability: The substance is stable under recommended storage conditions.[6][14]
- Possibility of Hazardous Reactions: No dangerous reactions are known under normal conditions of use.[4]
- Conditions to Avoid: Avoid heat, flames, ignition sources, and incompatible materials.[9][14]

- Incompatible Materials: Strong oxidizing agents.[1][7][14]
- Hazardous Decomposition Products: Under combustion, it may produce carbon monoxide (CO) and carbon dioxide (CO₂).[11][14] When heated to decomposition, it can emit acrid smoke and irritating fumes.[6][15]

Ecological Information

- Toxicity to Aquatic Life: n-**Dodecane** is considered very toxic to aquatic life with long-lasting effects.[16]
- Persistence and Degradability: It may biodegrade to a moderate extent in soil and water.[9]
- Bioaccumulative Potential: Due to its high partition coefficient (log Pow > 6), it has the potential for bioaccumulation.[8][16]
- Mobility in Soil: No specific data is available, but due to its insolubility in water, significant leaching into groundwater is not expected.[9]

This guide is intended to provide a comprehensive overview of the safety and handling precautions for n-**dodecane**. It is essential to consult the specific Safety Data Sheet (SDS) for the product you are using and to conduct a thorough risk assessment before beginning any work.

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